

(2-Bromoethyl)cyclohexane safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2-Bromoethyl)cyclohexane

Cat. No.: B041411

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **(2-Bromoethyl)cyclohexane** for Laboratory Professionals

Introduction: Understanding (2-Bromoethyl)cyclohexane

(2-Bromoethyl)cyclohexane (CAS No. 1647-26-3) is a halogenated hydrocarbon commonly utilized as a reagent and building block in synthetic organic chemistry.[1] Its molecular structure, featuring a cyclohexane ring attached to a bromoethyl group, makes it a valuable intermediate in various chemical transformations. Researchers and drug development professionals frequently employ this compound in reactions such as Grignard preparations and cross-coupling reactions.[2] It serves as a key component in the synthesis of diverse molecules, including immunosuppressive agents and agonists for human vitamin-D resistant rickets.[2]

Despite its utility, the chemical nature of **(2-Bromoethyl)cyclohexane** necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide, grounded in established safety data, provides a comprehensive overview for researchers and scientists to ensure its safe handling, storage, and disposal.

Section 1: Hazard Identification and Toxicological Profile

The primary hazards associated with **(2-Bromoethyl)cyclohexane** are irritation to the skin and eyes.[1][3][4] While comprehensive toxicological data is not fully available, the existing classifications provide a clear directive for minimizing exposure.[3]

1.1 Globally Harmonized System (GHS) Classification

The GHS provides a standardized framework for communicating hazard information. **(2-Bromoethyl)cyclohexane** is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][4]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[4][5]

Causality Behind the Hazards: The irritant nature of **(2-Bromoethyl)cyclohexane** stems from its alkyl halide functionality. Alkylating agents can react with biological nucleophiles, such as amino acids in proteins and nitrogenous bases in DNA, which can lead to cellular damage and an inflammatory response, manifesting as irritation. The potential for respiratory irritation underscores the importance of avoiding inhalation of its vapors.

Section 2: Chemical and Physical Properties

A comprehensive understanding of the physical and chemical properties of a substance is fundamental to its safe handling. These properties dictate the appropriate storage conditions, handling procedures, and emergency response actions.

Property	Value	Source
Molecular Formula	C8H15Br	[2][6]
Molecular Weight	191.11 g/mol	[2][4]
Appearance	Clear, colorless to pale yellow liquid	[2][6]
Boiling Point	212 °C at 760 mmHg	[2]
Flash Point	81.6 °C	[2]
Density	1.215 g/cm ³	[2]
Vapor Pressure	0.257 mmHg at 25°C	[2]
Solubility	Sparingly soluble in Chloroform, slightly soluble in Ethyl Acetate	[2]
Stability	Stable under recommended storage conditions. Combustible.	[7]
Incompatibilities	Strong oxidizing agents, Strong bases	[1]

Field Insights: The relatively high boiling point and low vapor pressure suggest that at room temperature, the risk of forming a high concentration of vapor is moderate. However, the flash point of 81.6°C indicates that it is a combustible liquid.[2][7] Therefore, it must be kept away from heat, sparks, and open flames, especially during procedures that involve heating.[1][8]

Section 3: Safe Handling and Storage Protocols

A proactive approach to safety, centered on risk assessment and the consistent application of control measures, is essential.

3.1 Risk Assessment and Preparation

Before any procedure, a thorough risk assessment must be conducted. This involves reviewing the Safety Data Sheet (SDS), understanding the quantities being used, and identifying the specific hazards of the planned experiment.[9]

Experimental Workflow: Pre-Handling Safety Checklist

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. (2-Bromoethyl)cyclohexane | lookchem [lookchem.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. (2-Bromoethyl)cyclohexane | C₈H₁₅Br | CID 15440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. aksci.com [aksci.com]
- 6. L09466.03 [thermofisher.com]
- 7. (2-Bromoethyl)cyclohexane | CAS#:1647-26-3 | Chemsrce [chemsrc.com]
- 8. southwest.tn.edu [southwest.tn.edu]
- 9. Lab Safety Manual: Working with Hazardous Materials | Hampshire College [hampshire.edu]
- To cite this document: BenchChem. [(2-Bromoethyl)cyclohexane safety data sheet and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041411#2-bromoethyl-cyclohexane-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com